

azaconazole ecotoxicology fish birds invertebrates

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Azaconazole

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Azaconazole Ecotoxicology Profile

The table below summarizes the available data on the environmental fate and toxicity of **azaconazole**. Please note that data for several endpoints, especially for birds, are currently lacking.

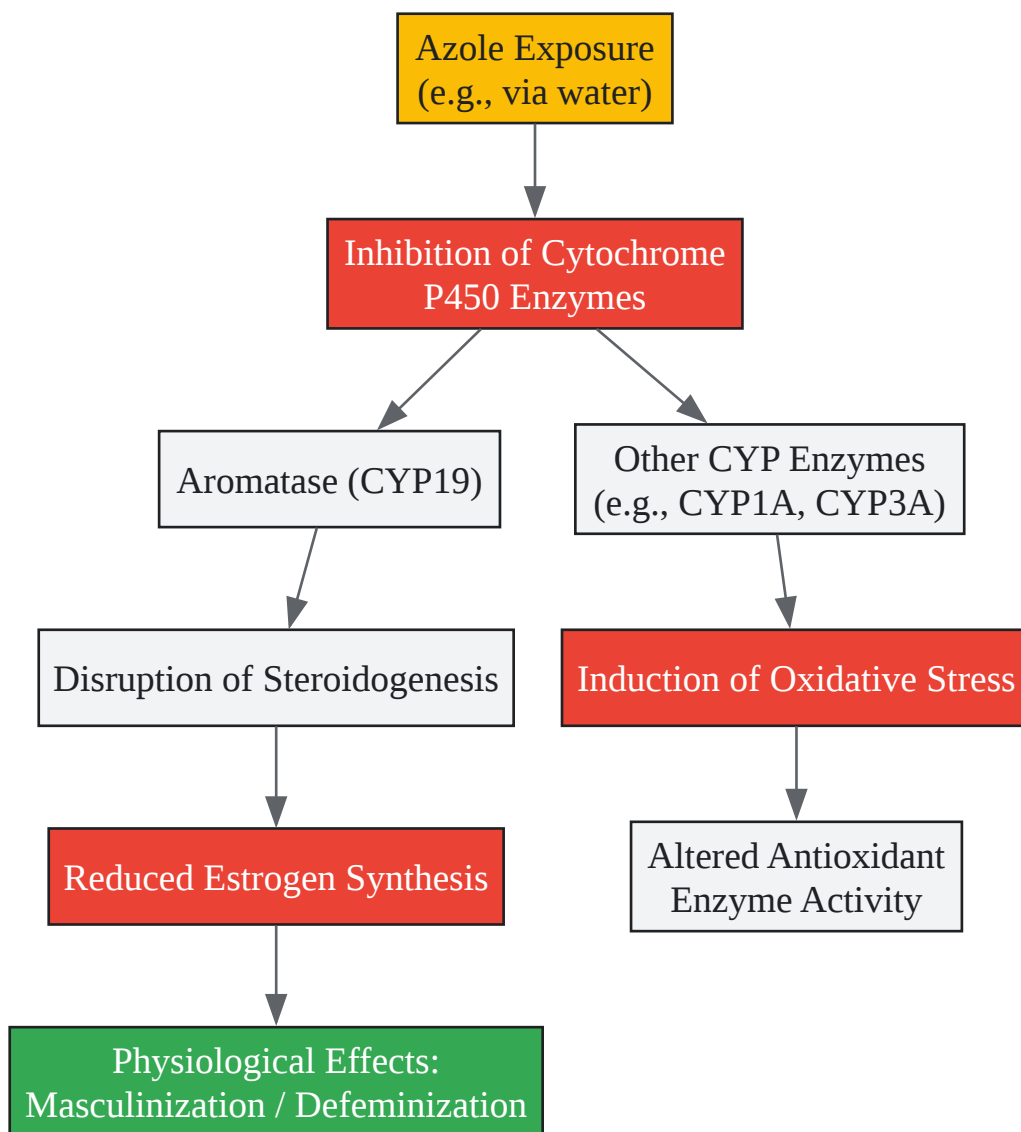
Category	Parameter	Value	Notes & Sources
General Properties	Chemical Class	Conazole (azole) fungicide	[1]
	Water Solubility (at 20°C)	300 mg/L	Moderate solubility [1]
	Octanol-Water Partition Coefficient (Log Kow)	2.36	Indicates low bioaccumulation potential [1]
	Bio-concentration Factor (BCF)	19 L/kg	Low bioaccumulation potential [1]

Category	Parameter	Value	Notes & Sources
Environmental Fate	Persistence in Soil (DT ₅₀)	> 1 year	Stable and persistent in silty-clay soils [2]
	Aqueous Photolysis	Stable	Not readily degraded by light [1]
	Aqueous Hydrolysis	Stable	Not readily degraded by water [1]
Toxicity to Fish	Toxicity Level	Moderately toxic	General classification from PPDB [1]
	Mechanism of Action	Aromatase (CYP19) inhibition → reduced estrogen → masculinization/defeminization	Based on lab studies of azole compounds as a class [3]. Specific data for azaconazole is limited.
Toxicity to Aquatic Invertebrates	Toxicity Level	Moderately toxic	General classification from PPDB [1]
Toxicity to Birds	Toxicity Level	Moderately toxic	General classification from PPDB [1]
	Available Data	Limited	No specific LD ₅₀ or chronic toxicity values for azaconazole were found in public risk assessments.

Azole Fungicide Toxicity Mechanisms in Fish

While specific mechanistic studies for **azaconazole** are limited, research on other azole fungicides (like clotrimazole and ketoconazole) provides a strong basis for understanding its potential effects. The primary mechanism is the inhibition of the enzyme aromatase, which is crucial for endocrine function.

The following diagram illustrates the key molecular and physiological pathway by which azole fungicides are understood to cause toxicity in fish:



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Key Experimental Models & Endpoints

For assessing the ecotoxicity of chemicals like **azaconazole**, standardized and advanced models are used. The following table outlines common methodologies, with specific examples from a zebrafish study on amicarbazone, another triazolinone herbicide, provided for context [4].

Model System	Key Endpoints Measured	Example Methodology
Fish (e.g., Zebrafish)	Developmental Toxicity: Survival rate, hatching rate, malformations (e.g., pericardial edema), heart rate.	Expose embryos from 4 hours post-fertilization (hpf) to 120 hpf in a 96-well plate, one embryo per well, with daily solution renewal. Mortality is determined by the absence of a heartbeat [4].
	Neurotoxicity & Behavior: Locomotor activity, average velocity.	At 120 hpf, individual larvae are placed in 48-well plates. After acclimation, locomotor activity is tracked and quantified using systems like DanioVision and EthoVision XT software during light-dark transition tests [4].
	Molecular Analysis: Gene expression (e.g., for neurodevelopment, oxidative stress).	After experiments, pools of larvae are collected. Total RNA is extracted and Reverse Transcription quantitative Polymerase Chain Reaction (RT-qPCR) is performed to analyze changes in gene expression [4].
Aquatic Invertebrates (e.g., <i>Daphnia magna</i>)	Acute Immobility (EC ₅₀), Chronic effects on reproduction and survival.	Standard OECD guidelines (e.g., Test 202).

Research Gaps and Future Directions

- **Lack of Azaconazole-Specific Data:** Much of the mechanistic and chronic toxicity data is inferred from studies on other azole compounds. Specific tests for **azaconazole** are needed to confirm these effects and determine precise toxicity thresholds [3] [5].
- **Mixture Toxicity:** In the environment, **azaconazole** will co-occur with other pesticides and pollutants. Studies on mixture toxicity are crucial for a realistic risk assessment, as azoles can interact and alter the toxicity of other chemicals [6].
- **Avian Toxicology:** As indicated in the first table, specific quantitative toxicity data for birds is a significant data gap that requires further investigation [1].

Advice for Researchers

To advance the understanding of **azaconazole**'s ecotoxicology, you could:

- **Prioritize Testing on Data-Deficient Endpoints:** Focus on avian toxicity and long-term, multigenerational studies in fish.
- **Investigate Metabolic Pathways:** Explore the specific interactions between **azaconazole** and cytochrome P450 enzymes in non-target species.
- **Conduct Environmental Monitoring and Risk Assessment:** Measure environmental concentrations in various matrices (water, sediment) to calculate realistic risk quotients (RQs) and assess potential threats to ecosystems.

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